

Technical Guide: Spectroscopic Characterization of n-Heptyl Methyl Sulfide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile of **n-Heptyl Methyl Sulfide** (1-(Methylthio)heptane), a thioether intermediate relevant to flavor chemistry, fragrance formulation, and pharmaceutical synthesis. Designed for analytical chemists and drug development professionals, this document details the compound's structural identification using Mass Spectrometry (MS), Nuclear Magnetic Resonance (

H and

C NMR), and Infrared Spectroscopy (IR). It establishes a self-validating analytical workflow to ensure high-purity isolation and characterization.

Chemical Profile & Physical Properties[1][2][3][4][5][6][7][8]

n-Heptyl Methyl Sulfide is a volatile organic thioether characterized by a distinct sulfurous, fatty odor. Accurate identification relies on reconciling its physical constants with spectroscopic fingerprints.

Property	Data
IUPAC Name	1-(Methylthio)heptane
CAS Registry Number	20291-61-6
Molecular Formula	C
	H
	S
Molecular Weight	146.29 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~200–202 °C (at 760 mmHg) / ~85 °C (at 15 mmHg)
Density	~0.84 g/mL (at 25 °C)
Refractive Index ()	1.45–1.46 (Estimated based on homologs)
Solubility	Soluble in ethanol, ether, chloroform; insoluble in water

Synthesis & Sample Preparation

Context: To ensure the spectroscopic data below correlates with a pure sample, the following synthesis and isolation protocol is recommended.

Synthesis Route (Nucleophilic Substitution)

The most robust synthesis involves the alkylation of 1-bromoheptane with sodium methanethiolate. This

pathway minimizes elimination byproducts compared to acid-catalyzed methods.

Reaction:

Purification Workflow

- Quench: Dilute reaction mixture with water to dissolve inorganic salts (NaBr).
- Extraction: Extract aqueous phase with diethyl ether ().
- Wash: Wash organic layer with 10% NaOH (removes unreacted thiol) followed by brine.
- Drying: Dry over anhydrous MgSO .
- Distillation: Fractional distillation under reduced pressure is critical to remove traces of disulfide impurities.

Mass Spectrometry (EI-MS) Analysis

Methodology: Electron Ionization (70 eV).

Mass spectrometry provides the primary confirmation of the carbon skeleton and sulfur functionality. Sulfides exhibit a unique fragmentation pattern driven by the stability of the sulfur cation.

Fragmentation Pathway

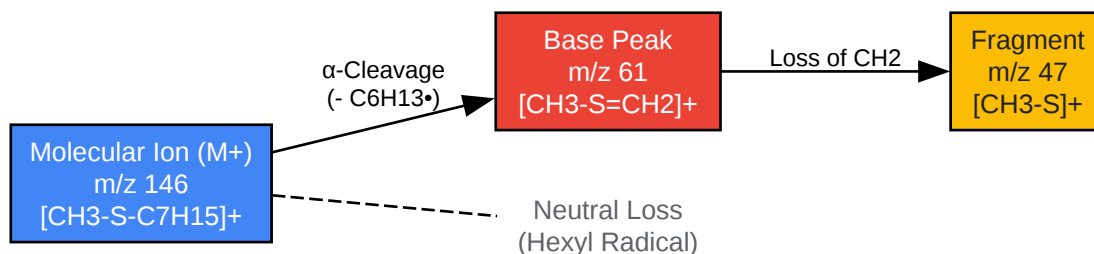
The spectrum is dominated by

-cleavage, where the bond between the carbon attached to the sulfur and the alkyl chain breaks. This stabilizes the positive charge on the sulfur atom.

Key Diagnostic Peaks:

- m/z 146 (): The molecular ion is distinct and stable enough to be observed (approx. 20-30% relative abundance).
- m/z 61 (Base Peak): The methylthiomethylene cation (

-). This is the fingerprint peak for all terminal methyl sulfides.
- m/z 47: The methylthio cation ().
 - m/z 29, 41, 43, 57: Characteristic hydrocarbon fragments from the heptyl chain.



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Figure 1: Primary fragmentation pathway of **n-Heptyl Methyl Sulfide** under Electron Ionization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃

(Chloroform-d) | Reference: TMS (0.00 ppm)

NMR analysis confirms the regiochemistry of the alkyl chain and the purity of the sulfur-methyl bond.

Proton (¹H) NMR Data

The distinct electronegativity of sulfur (

) deshields adjacent protons, but less so than oxygen.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
2.48	Triplet (Hz)	2H		Methylene to Sulfur. Diagnostic triplet.
2.09	Singlet	3H		Methyl group on Sulfur. Sharp singlet.
1.58	Quintet	2H		Methylene to Sulfur.
1.25 – 1.40	Multiplet	8H		Bulk methylene chain.
0.88	Triplet (Hz)	3H		Terminal methyl group.

Carbon (¹³C) NMR Data

The

¹³C spectrum should show 8 distinct signals. The S-Methyl carbon is significantly shielded compared to O-Methyl analogs.

Chemical Shift (, ppm)	Assignment	Notes
34.4		Deshielded by Sulfur.
31.8	C-5 (Alkyl Chain)	Standard alkane region.
29.2	C-4 (Alkyl Chain)	Standard alkane region.
28.9	C-3 (Alkyl Chain)	Standard alkane region.
22.6	C-6 (Alkyl Chain)	to terminal methyl.
15.5		Diagnostic: S-Methyl carbon appears upfield.
14.1	Terminal	Standard terminal methyl.

Infrared (IR) Spectroscopy

Method: FTIR (Liquid Film / ATR)

IR is less specific for structural elucidation of sulfides but crucial for assessing functional group purity (e.g., absence of S-H stretch from unreacted thiol or S=O from oxidation).

Wavenumber (cm)	Intensity	Assignment	Interpretation
2960 – 2850	Strong	C–H Stretch	Alkyl chain (C-H).
1465	Medium	C–H Bend	Scissoring of and .
1435	Medium	S–CH Def.	Deformation of the methyl group on sulfur.
1378	Medium	C–H Bend	Symmetric bending of terminal methyl.
720	Weak	CH Rock	Long chain methylene rock ().
690 – 600	Weak	C–S Stretch	Characteristic C-S stretching vibration.

Purity Check: A broad band at 3400 cm

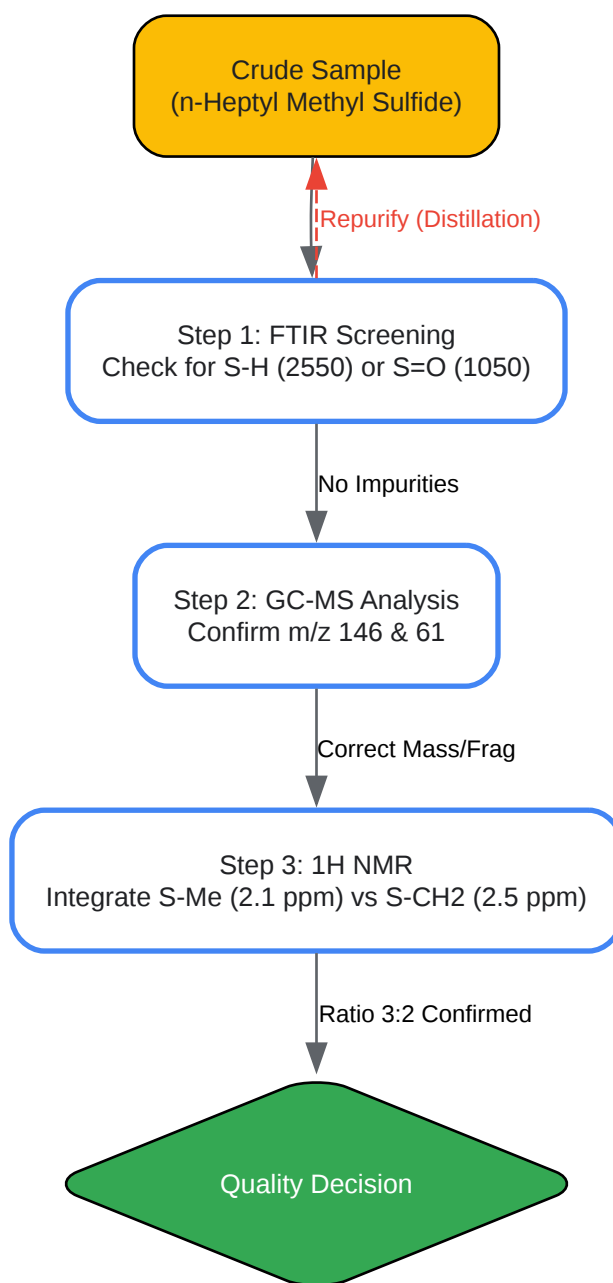
(O-H) indicates moisture or alcohol contamination. A peak at 2550 cm

(S-H) indicates unreacted heptanethiol. Strong bands at 1050 cm

indicate sulfoxide (S=O) formation.

Analytical Workflow Diagram

The following diagram illustrates the logical flow for validating a sample of **n-Heptyl Methyl Sulfide** using the data provided above.



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Figure 2: Step-by-step quality control workflow for validating **n-Heptyl Methyl Sulfide**.

References

- NIST Mass Spectrometry Data Center. Heptane, 1-(methylthio)- Mass Spectrum. [1][2] NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 44824, Heptyl methyl sulfide. Retrieved January 29, 2026. Available at: [\[Link\]](#)
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Sources

- 1. Heptyl methyl sulfide | C₈H₁₈S | CID 44824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Methylthioethanethiol | C₃H₈S₂ | CID 525462 - PubChem [pubchem.ncbi.nlm.nih.gov]
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